

A Comparative Guide to Vanadium Trisulfate: Properties, Protocols, and Alternatives

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Compound of Interest

Compound Name: Vanadium trisulfate

Cat. No.: B077718

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This guide provides a comprehensive comparison of Vanadium (III) Sulfate, $V_2(SO_4)_3$, with its common alternatives, Vanadyl Sulfate ($VO(SO_4)$) and Sodium Metavanadate ($NaVO_3$). Intended for researchers, chemists, and drug development professionals, this document outlines key physicochemical properties, redox characteristics, and biological activities, supported by detailed experimental protocols and workflow visualizations.

Data Presentation: Comparative Analysis

The performance and properties of **Vanadium Trisulfate** are best understood in the context of other readily available vanadium compounds, which feature different oxidation states. The following tables summarize key quantitative data for Vanadium (III) Sulfate, Vanadium (IV) Sulfate (as Vanadyl Sulfate), and Vanadium (V) (as Sodium Metavanadate).

Table 1: Physical and Chemical Properties

Property	Vanadium (III) Trisulfate	Vanadyl (IV) Sulfate	Sodium (V) Metavanadate
Formula	$V_2(SO_4)_3$	$VOSO_4$	$NaVO_3$
Molar Mass	390.07 g/mol	163.00 g/mol (anhydrous)	121.93 g/mol
Vanadium Oxidation State	+3	+4	+5
Appearance	Pale yellow powder	Blue crystalline solid	Yellow crystalline solid
Solubility in Water	Slowly soluble, forms green solution	Soluble	Soluble

Table 2: Redox Properties in Acidic Solution

The utility of vanadium compounds is largely defined by their accessible range of oxidation states. The standard electrode potentials (E°) indicate the tendency of a species to be reduced.

Redox Couple	Reaction	Standard Potential (E°)
V(V) / V(IV)	$VO_2^+ + 2H^+ + e^- \rightleftharpoons VO^{2+} + H_2O$	+1.00 V
V(IV) / V(III)	$VO^{2+} + 2H^+ + e^- \rightleftharpoons V^{3+} + H_2O$	+0.34 V
V(III) / V(II)	$V^{3+} + e^- \rightleftharpoons V^{2+}$	-0.26 V

Note: **Vanadium Trisulfate** provides the V^{3+} ion, a potent reducing agent capable of being oxidized to V(IV) or reduced to V(II). Vanadyl Sulfate contains the stable VO^{2+} (V(IV)) ion, while Sodium Metavanadate is a source of the V(V) state.

Table 3: Biological Activity Comparison

Vanadium compounds are widely investigated for their insulin-mimetic and anticancer properties. This activity is often linked to their ability to inhibit protein tyrosine phosphatases (PTPs).

Compound / Activity	Target / Cell Line	Metric (IC ₅₀)	Reference
Vanadyl Sulfate	Protein-Tyrosine Phosphatase 1B (PTP1B)	~0.06 µM	[1]
Sodium Metavanadate	4T1 Murine Breast Cancer Cells (24h)	8.19 µM	[2]
Sodium Metavanadate	4T1 Murine Breast Cancer Cells (48h)	1.92 µM	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and cross-validation of experimental findings. Below are representative protocols for the synthesis of vanadium sulfates and a key bioassay.

Protocol 1: Synthesis of Vanadium (III) Trisulfate

This protocol describes the synthesis of Vanadium (III) Trisulfate via the reduction of Vanadium Pentoxide with elemental sulfur, a classic and effective method.

Materials:

- Vanadium Pentoxide (V₂O₅)
- Elemental Sulfur (S) powder
- Concentrated Sulfuric Acid (H₂SO₄, 98%)
- Deionized water
- Ethanol

Procedure:

- **Reaction Setup:** In a 250 mL three-neck round-bottom flask equipped with a mechanical stirrer and a reflux condenser, carefully add 50 mL of concentrated sulfuric acid.
- **Addition of Reactants:** While stirring, slowly add 18.2 g (0.1 mol) of Vanadium Pentoxide to the acid. The mixture will warm up and form a reddish-brown slurry.
- **Reduction Step:** Carefully add 3.2 g (0.1 mol) of elemental sulfur powder to the slurry.
- **Heating:** Heat the mixture to 100-120°C using a heating mantle. The color will gradually change as sulfur dioxide (SO₂) is evolved and the vanadium is reduced. Maintain this temperature for 2-3 hours until the evolution of SO₂ ceases and the solution turns a deep green, characteristic of V(III) ions. The overall reaction is: $V_2O_5 + S + 3H_2SO_4 \rightarrow V_2(SO_4)_3 + SO_2 + 3H_2O$.
- **Isolation:** Allow the mixture to cool to room temperature. Carefully and slowly pour the green solution into 200 mL of cold ethanol with vigorous stirring. The pale yellow Vanadium (III) Trisulfate will precipitate.
- **Washing and Drying:** Filter the precipitate using a Büchner funnel. Wash the product twice with 50 mL portions of ethanol to remove excess sulfuric acid and any unreacted starting materials. Dry the product in a vacuum desiccator.

Protocol 2: Synthesis of Vanadyl (IV) Sulfate

This protocol outlines a simpler, more accessible method for synthesizing Vanadyl Sulfate using a mild reducing agent.

Materials:

- Vanadium Pentoxide (V₂O₅)
- Sulfuric Acid (~1.6 M)
- Ethanol (95%)

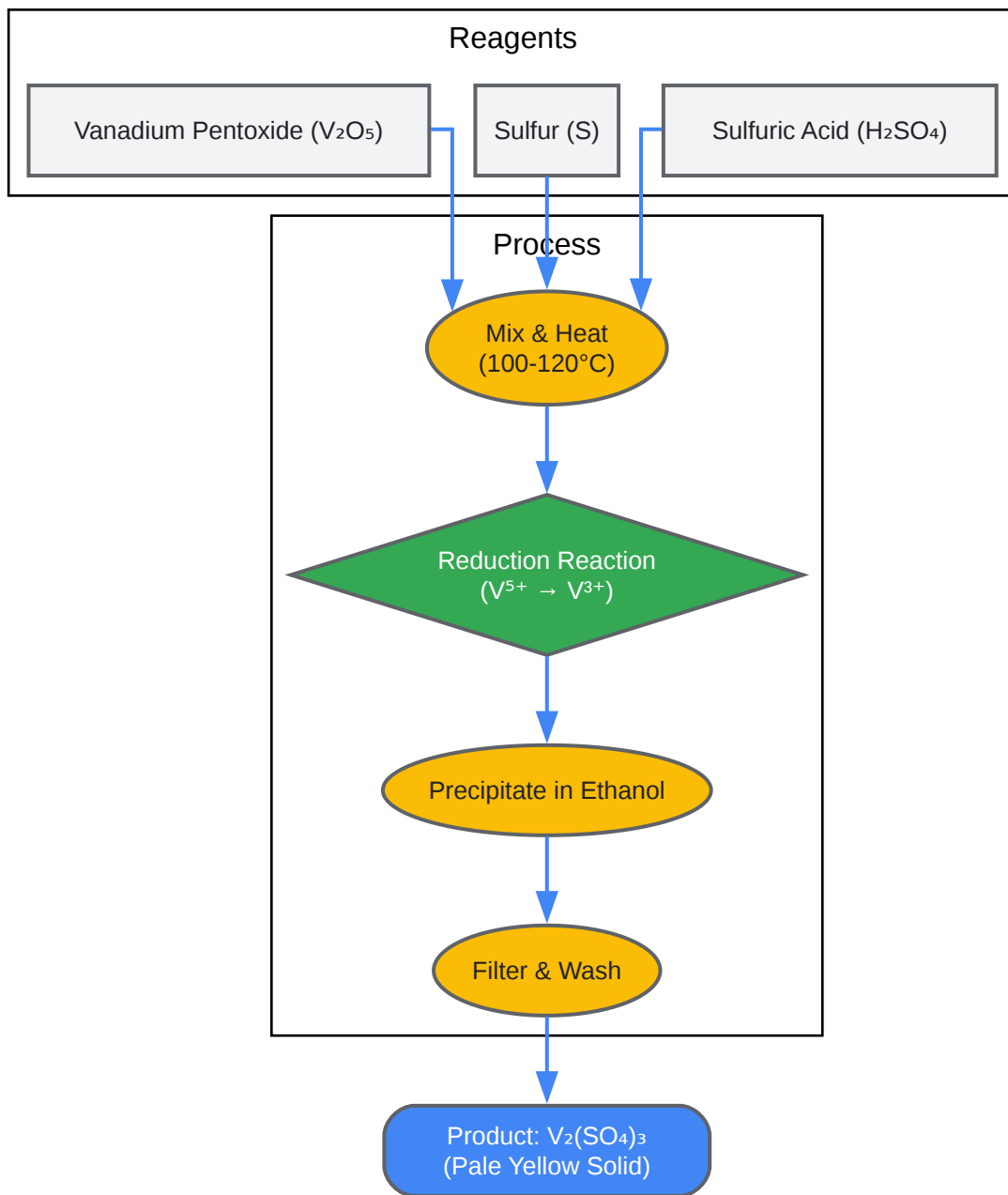
Procedure:

- **Suspension:** Create a suspension of 4.0 g of Vanadium Pentoxide in 35 mL of ~1.6 M sulfuric acid in a round-bottom flask.
- **Addition of Reducing Agent:** Add 40 mL of 95% ethanol to the suspension.
- **Reflux:** Attach a reflux condenser and heat the mixture under reflux for several hours. The solution will first turn green and then a characteristic clear blue, indicating the formation of the vanadyl (VO^{2+}) ion.
- **Crystallization:** Once the reaction is complete (the solution is a stable blue), cool the solution. The blue vanadyl sulfate hydrate crystals can be obtained by evaporating the solvent.
- **Isolation:** Filter the crystals, wash with a small amount of cold water, and dry.

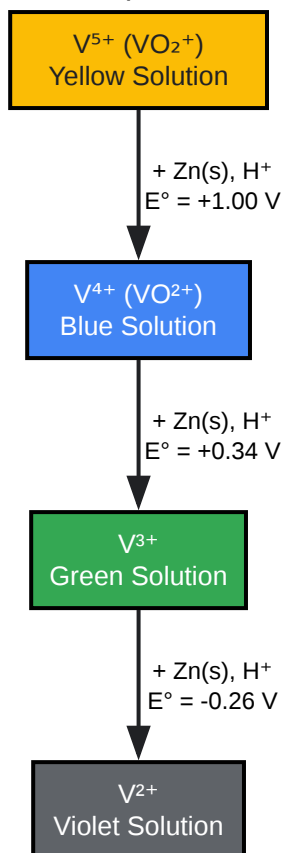
Mandatory Visualization

Diagrams generated using Graphviz provide clear visual representations of complex processes and relationships, adhering to specified formatting for clarity and contrast.

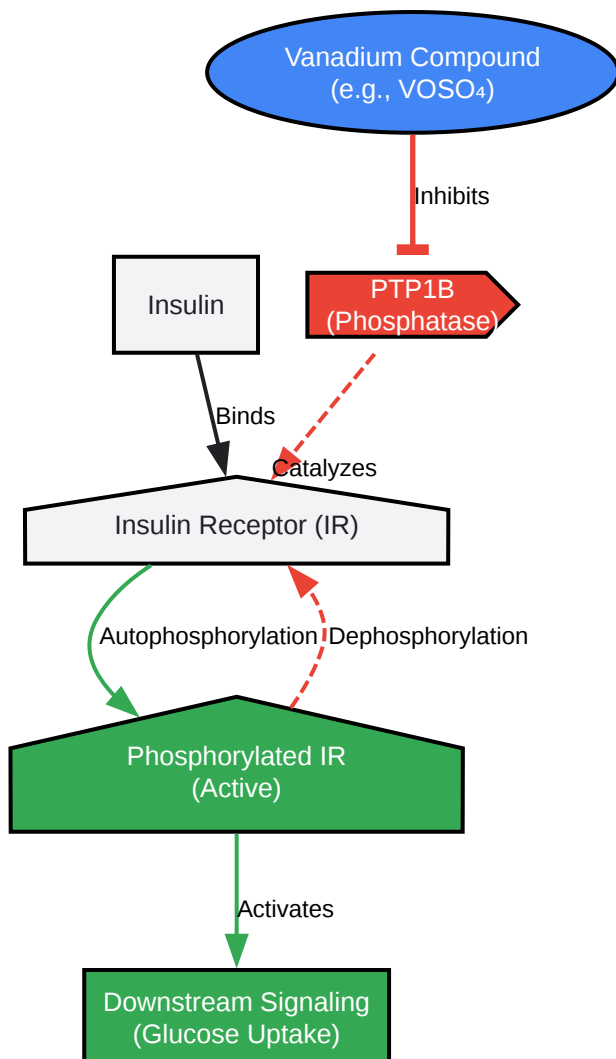
Synthesis Workflow for Vanadium Trisulfate

[Click to download full resolution via product page](#)Caption: Synthesis Workflow for **Vanadium Trisulfate**.

Experimental Workflow: Sequential Reduction of Vanadium



Mechanism: Vanadium's Insulin-Mimetic Effect



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References

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